

# The Physical Properties and Synthesis of (4-Bromophenyl)triethylsilane: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: (4-Bromophenyl)triethylsilane

CAS No.: 18036-95-8

Cat. No.: B3246887

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## Executive Summary

**(4-Bromophenyl)triethylsilane** (CAS: 18036-95-8) is a highly versatile, bifunctional organosilane utilized extensively in advanced organic synthesis, materials science, and pharmaceutical drug development [1]. Featuring both an electrophilic aryl bromide moiety and a sterically demanding triethylsilyl (TES) group, this compound serves as a critical orthogonal building block. The aryl bromide acts as a prime handle for palladium-catalyzed cross-coupling reactions, while the TES group provides a robust, lipophilic masking agent or a precursor for highly reactive silylium ion catalysis [2].

## Part 1: Molecular Architecture & Physical Properties

Understanding the physical properties of **(4-Bromophenyl)triethylsilane** is essential for optimizing reaction conditions and downstream purification. The bulky, flexible ethyl chains on the silicon atom disrupt the planar packing typically seen in simple aromatic systems. Consequently, the compound exists as a colorless, viscous liquid at room temperature rather than a crystalline solid [3].

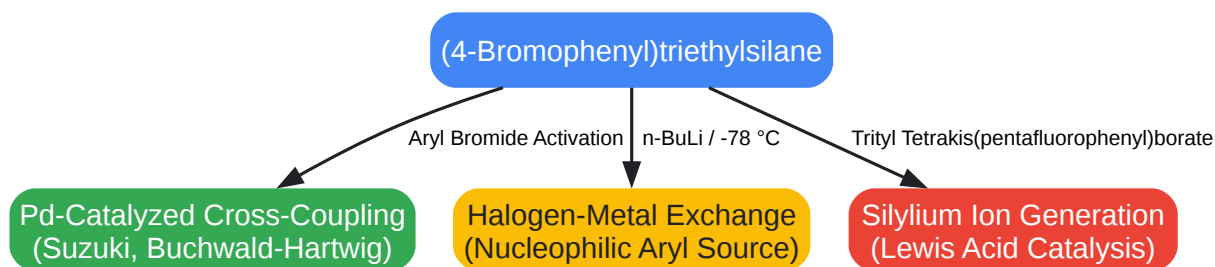
**Table 1: Quantitative Physical and Chemical Properties**

| Property                  | Value                                                |
|---------------------------|------------------------------------------------------|
| Chemical Name             | (4-Bromophenyl)triethylsilane                        |
| CAS Number                | 18036-95-8                                           |
| Molecular Formula         | C <sub>12</sub> H <sub>19</sub> BrSi                 |
| Molecular Weight          | 271.27 g/mol                                         |
| Physical State (at 20 °C) | Colorless liquid / Oil                               |
| SMILES                    | <chem>CC(C1=CC=C(Br)C=C1)CC</chem>                   |
| Storage Conditions        | Sealed in dry, room temperature                      |
| GHS Hazard Statements     | H302 (Harmful if swallowed), H413 (Aquatic toxicity) |

## Part 2: Chemical Reactivity & Mechanistic Insights

The strategic value of **(4-Bromophenyl)triethylsilane** lies in its orthogonal reactivity, allowing chemists to selectively address one side of the molecule without disturbing the other.

- Aryl Bromide Activation:** The C-Br bond is highly susceptible to oxidative addition by low-valent transition metals (e.g., Pd(0), Ni(0)), making it an ideal substrate for Suzuki, Stille, and Buchwald-Hartwig cross-couplings.
- Triethylsilyl (TES) Robustness:** Compared to the ubiquitous trimethylsilyl (TMS) group, the TES group offers superior steric shielding. Causality: The added bulk of the three ethyl chains significantly decreases the rate of unwanted protodesilylation under acidic or strongly nucleophilic conditions. This allows the molecule to survive complex, multi-step synthetic sequences before targeted deprotection.
- Silylium Ion Generation:** In advanced catalytic applications, the TES group can be abstracted (e.g., using Trityl tetrakis(pentafluorophenyl)borate) to generate a highly Lewis acidic triethylsilylium ion, which promotes complex skeletal reorganizations in pharmaceutical intermediates [2].



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Reactivity pathways of **(4-Bromophenyl)triethylsilane** in organic synthesis.

## Part 3: Synthesis Protocol – Directed Halogen-Metal Exchange

The most reliable and scalable method for synthesizing **(4-Bromophenyl)triethylsilane** is via the mono-lithiation of 1,4-dibromobenzene followed by an electrophilic quench with chlorotriethylsilane (TESCl) [4].

### Causality in Experimental Design:

- **Solvent Choice (THF):** Tetrahydrofuran strongly coordinates to the lithium cation, breaking down the unreactive n-BuLi hexamers into highly reactive dimers. This is critical for rapid exchange kinetics at cryogenic temperatures.
- **Temperature Control (-78 °C):** Strict cryogenic conditions are mandatory to suppress the formation of 4,4'-dibromobiphenyl (via Wurtz-Fittig coupling) and to prevent the elimination of LiBr, which would form highly reactive benzyne intermediates [4].

### Self-Validating Step-by-Step Methodology:

- **Preparation:** Charge a flame-dried Schlenk flask with 1,4-dibromobenzene (1.0 equiv) and anhydrous THF (0.2 M concentration) under an inert argon atmosphere.

- Cryogenic Cooling: Submerge the reaction vessel in a dry ice/acetone bath and allow the solution to equilibrate to -78 °C for 15 minutes.
- Lithiation: Add n-Butyllithium (1.05 equiv, 1.6 M in hexanes) dropwise via a syringe pump over 30 minutes.
  - In-Process Control (IPC) Validation: Withdraw a 0.1 mL aliquot, quench with methanol, and analyze via GC-MS. The presence of bromobenzene (and absence of starting material or benzene) validates successful and selective mono-lithiation.
- Electrophilic Trapping: Add Chlorotriethylsilane (TESCl, 1.1 equiv) dropwise. The steric bulk of TESCl requires a slightly longer reaction time; stir at -78 °C for 1 hour, then slowly allow the mixture to warm to room temperature over 2 hours.
- Workup: Quench the reaction with saturated aqueous NH<sub>4</sub>Cl to neutralize any unreacted organolithium species. Extract the aqueous layer with diethyl ether (3x). Wash the combined organic layers with brine, dry over anhydrous Na<sub>2</sub>SO<sub>4</sub>, and concentrate under reduced pressure.
- Purification: Purify the crude colorless oil via flash column chromatography (silica gel, 100% n-pentane or hexanes) to afford the pure **(4-Bromophenyl)triethylsilane** [2].

Self-validating experimental workflow for the synthesis of **(4-Bromophenyl)triethylsilane**.

## Part 4: Safety, Handling, and Storage

**(4-Bromophenyl)triethylsilane** is classified under GHS as H302 (Harmful if swallowed) and H413 (May cause long-lasting harmful effects to aquatic life) [5].

- Storage: The compound must be stored in a tightly sealed container under an inert atmosphere (argon or nitrogen) in a dry, room-temperature environment to prevent the gradual hydrolysis of any trace chlorosilane impurities .
- Handling: Standard laboratory PPE (nitrile gloves, safety goggles, lab coat) is required. All waste must be segregated into halogenated organic waste streams due to the aryl bromide functionality.

## References

- Schwertz, G., et al. "Silylium-Ion-Promoted Skeletal Reorganization of  $\beta$ -Silylated Cyclopropanes Bearing an Allyl Group at the Silicon Atom." ACS Catalysis (Supporting Information). Available at:[[Link](#)]
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